

6-Methylnicotinamide solubility issues and solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Methylnicotinamide

Cat. No.: B127979

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Technical Support Center: 6-Methylnicotinamide

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **6-Methylnicotinamide**.

Frequently Asked Questions (FAQs)

Q1: What is **6-Methylnicotinamide**?

A1: **6-Methylnicotinamide** is a derivative of nicotinamide and is considered an endogenous metabolite.[1][2] It is utilized in biochemical research to study metabolic pathways and has potential applications in pharmaceutical development, particularly for neurological disorders.[3]

Q2: What are the key physicochemical properties of **6-Methylnicotinamide**?

A2: Key physicochemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₇ H ₈ N ₂ O	
Molecular Weight	136.15 g/mol	
Melting Point	197-199 °C	[4]
Appearance	White to off-white solid	[3][4]
Calculated LogP	0.35	
Calculated Water Solubility (log ₁₀ WS)	-1.88 mol/L	[5]

Q3: In which solvents is **6-Methylnicotinamide** soluble?

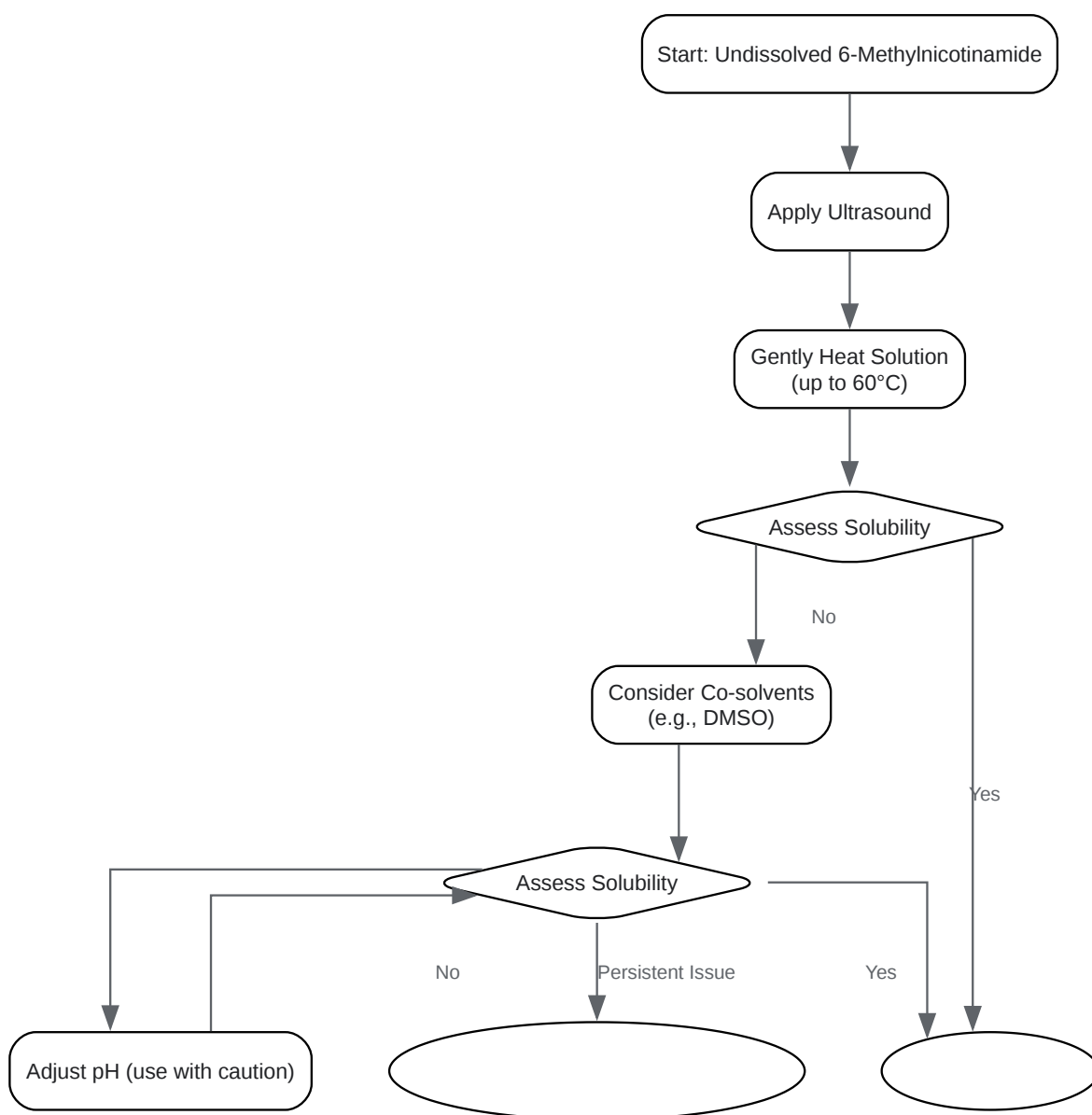
A3: **6-Methylnicotinamide** has published solubility data in Dimethyl Sulfoxide (DMSO) and water. For in vitro and in vivo experiments, various co-solvent systems are also recommended.

Solvent / Solvent System	Solubility / Concentration	Notes
DMSO	50 mg/mL (367.24 mM)	Ultrasonic assistance is recommended.[2]
Water	3.33 mg/mL (24.46 mM)	Requires sonication, warming, and heating to 60°C for dissolution.[2]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (18.36 mM)	Solvents should be added sequentially.[1]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (18.36 mM)	-
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (18.36 mM)	-
10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline	2 mg/mL (14.69 mM)	Sonication is recommended.[6]

Troubleshooting Guide

Issue 1: Difficulty dissolving **6-Methylnicotinamide** in aqueous solutions.

- Problem: You are observing that **6-Methylnicotinamide** is not fully dissolving in water or buffer at your desired concentration.
- Solution Workflow:



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Troubleshooting workflow for dissolution issues.

- Detailed Steps:
 - Mechanical Agitation: Begin by vortexing the solution vigorously.
 - Sonication: Use an ultrasonic bath to aid in the dispersion and dissolution of the compound.[\[2\]](#)
 - Heating: Gently warm the solution. For aqueous solutions, heating up to 60°C can significantly improve solubility.[\[2\]](#)
 - Co-solvents: If working with a stock solution for cell culture, first dissolve **6-Methylnicotinamide** in a small amount of DMSO to create a concentrated stock.[\[2\]](#) This stock can then be diluted into your aqueous experimental medium. Ensure the final DMSO concentration is non-toxic to your cells (typically <0.5%).
 - pH Adjustment: While specific data on pH-dependent solubility is limited, the pyridine structure suggests that adjusting the pH may alter solubility. This should be approached with caution as it can affect compound stability and experimental conditions.

Issue 2: Precipitation of **6-Methylnicotinamide** upon dilution of a stock solution.

- Problem: Your **6-Methylnicotinamide**, dissolved in a high-concentration stock (e.g., in DMSO), precipitates when diluted into an aqueous buffer or cell culture medium.
- Solutions:
 - Increase Dilution Volume: Dilute the stock solution into a larger volume of the aqueous phase to avoid reaching the solubility limit.
 - Stepwise Dilution: Perform serial dilutions instead of a single large dilution.
 - Use of Surfactants: For in vivo formulations, the inclusion of surfactants like Tween-80 can help maintain solubility.[\[1\]](#)[\[6\]](#)
 - Warm the Diluent: Gently warming the aqueous diluent before adding the stock solution can sometimes prevent precipitation.

Experimental Protocols

Protocol: Preparation of a 10 mM Stock Solution in DMSO

- Materials:
 - **6-Methylnicotinamide** (MW: 136.15 g/mol)
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes
 - Calibrated balance
 - Vortex mixer
 - Ultrasonic bath
- Procedure:
 1. Weigh out 1.36 mg of **6-Methylnicotinamide** and transfer it to a sterile microcentrifuge tube.
 2. Add 100 μ L of anhydrous DMSO to the tube.
 3. Vortex the tube for 1-2 minutes to facilitate dissolution.
 4. If the compound is not fully dissolved, place the tube in an ultrasonic bath for 5-10 minutes.
 5. Visually inspect the solution to ensure it is clear and free of particulates.
 6. Store the stock solution at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[1\]](#)

Protocol: General Application in Cell Culture

- Objective: To treat cultured cells with a final concentration of 100 μ M **6-Methylnicotinamide**.

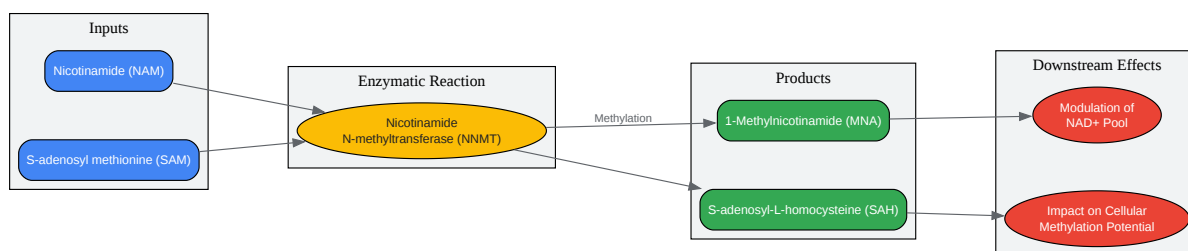
- Procedure:

1. Thaw the 10 mM stock solution of **6-Methylnicotinamide** at room temperature.
2. Prepare the final working solution by diluting the stock solution 1:100 in pre-warmed cell culture medium. For example, add 10 μL of the 10 mM stock to 990 μL of cell culture medium.
3. Gently mix the working solution by inverting the tube.
4. Remove the existing medium from the cultured cells and replace it with the medium containing **6-Methylnicotinamide**.
5. Incubate the cells for the desired experimental duration.

Note: Always include a vehicle control (medium with the same final concentration of DMSO) in your experimental design.

Signaling Pathway Context

6-Methylnicotinamide is structurally related to nicotinamide and is relevant in the context of the Nicotinamide N-methyltransferase (NNMT) metabolic pathway. NNMT is a key enzyme in the metabolism of nicotinamide, a form of vitamin B3 and a precursor for NAD⁺. This pathway plays a crucial role in cellular energy metabolism and epigenetic regulation.



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The NNMT metabolic pathway.

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